

Comparative Guide: [Leu5]-Enkephalin vs. [Met5]-Enkephalin Binding Profiles[1]

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

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Executive Summary

[Leu5]-enkephalin (Tyr-Gly-Gly-Phe-Leu) and [Met5]-enkephalin (Tyr-Gly-Gly-Phe-Met) are the two primary endogenous pentapeptides of the opioid system.[1] While they share the N-terminal "message" sequence (Tyr-Gly-Gly-Phe) required for opioid receptor activation, their C-terminal residues dictate distinct physicochemical stabilities and receptor selectivity profiles.[1]

Key Distinction:

- [Leu5]-enkephalin exhibits a higher selectivity ratio for the -opioid receptor (DOR).[1]
- [Met5]-enkephalin retains high affinity for DOR but displays comparatively higher affinity for the -opioid receptor (MOR) than its leucine counterpart.[1]
- Stability: [Met5]-enkephalin is susceptible to oxidative degradation (methionine sulfoxide formation), a liability absent in [Leu5]-enkephalin.[1]

Physicochemical & Structural Comparison

The pharmacological divergence between these two peptides stems entirely from the 5th position residue. This subtle structural change influences hydrophobic pocket fit within the receptor binding groove and chemical stability during storage and handling.

Feature	[Leu5]-Enkephalin	[Met5]-Enkephalin
Sequence	Tyr-Gly-Gly-Phe-Leu	Tyr-Gly-Gly-Phe-Met
Molecular Weight	555.62 g/mol	573.66 g/mol
Chemical Stability	High (Non-oxidizable C-term)	Low (Met susceptible to oxidation)
Hydrophobicity (C-term)	High (Branched aliphatic)	Moderate (Thioether side chain)
Endogenous Precursor	Proenkephalin A / Prodynorphin	Proenkephalin A / -Endorphin

Critical Insight for Handling: Researchers using [Met5]-enkephalin must strictly avoid oxidizing conditions. Oxidation of the methionine sulfur to sulfoxide reduces receptor affinity by >100-fold. [Leu5]-enkephalin is the preferred control ligand when oxidative stress is a variable in the experimental design.^[1]

Receptor Binding Profiles (& Selectivity)

Both peptides are non-selective agonists in the broader sense (binding both

and

), but quantitative profiling reveals distinct "preference" windows.^[1] The data below synthesizes consensus values from radioligand binding assays using brain membrane homogenates.

Comparative Affinity Table (in nM)[1][2]

Receptor Subtype	[Leu5]-Enkephalin (nM)	[Met5]-Enkephalin (nM)	Selectivity Note
(DOR)	0.9 - 2.0	0.8 - 1.5	Both are nanomolar DOR agonists.[1]
(MOR)	10 - 20	6 - 10	[Met5] binds MOR with ~2x higher affinity.[1]
(KOR)	> 5,000	> 5,000	Negligible affinity for both.[1]
Selectivity Ratio (/)	~10 - 20	~6 - 8	[Leu5] is more DOR-selective.[1]

Functional Tissue Potency (Classic Bioassay)

The distinction is most evident in classic smooth muscle bioassays, which serve as the functional "gold standard" for opioid phenotyping:

- Guinea Pig Ileum (GPI): Rich in μ -receptors.[1]
 - [Met5]-enkephalin is more potent (lower EC_{50}) than [Leu5]-enkephalin in this tissue, reflecting its higher MOR affinity.[1]
- Mouse Vas Deferens (MVD): Rich in δ -receptors.[1]
 - [Leu5]-enkephalin is equipotent or slightly superior to [Met5]-enkephalin, reflecting its optimal fit for the DOR pocket.[1]

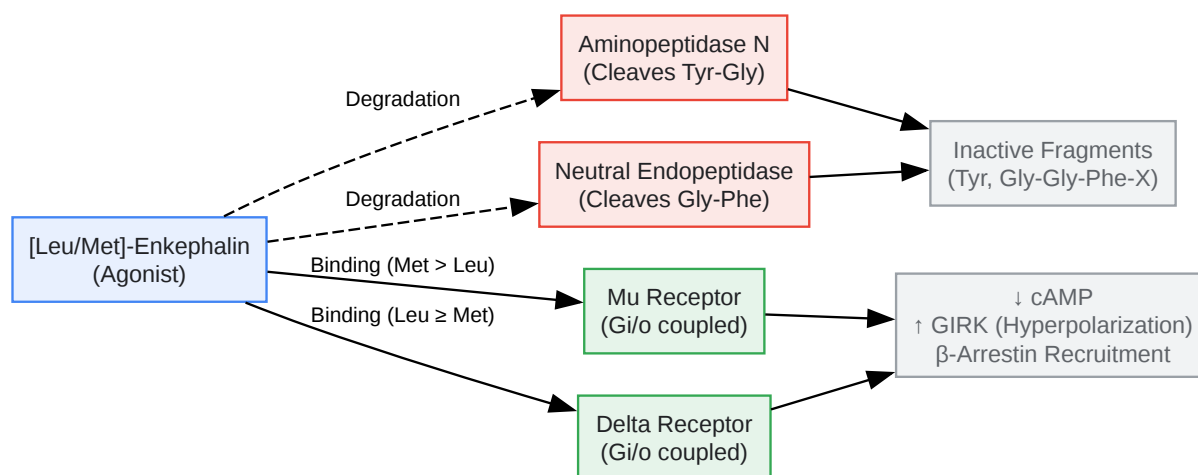
Signaling & Metabolism Pathways[1]

Understanding the transient nature of these peptides is vital for experimental design. Both peptides are rapidly degraded by "enkephalinases" (APN and NEP), often requiring the use of peptidase inhibitors (e.g., Bestatin, Thiorphan) in binding assays to obtain accurate

values.[1]

Degradation & Signaling Diagram

The following diagram illustrates the parallel signaling activation and rapid enzymatic degradation pathways common to both peptides.



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Caption: Dual-pathway mechanism showing receptor activation (solid lines) vs. rapid enzymatic inactivation (dashed lines) by membrane-bound peptidases.[1]

Experimental Protocols

To ensure data integrity, the following protocols incorporate specific controls for the instability of enkephalins.

Protocol A: Membrane Radioligand Binding Assay

Objective: Determine

values for [Leu5]/[Met5]-enkephalin. Critical Requirement: Use of a peptidase inhibitor cocktail is mandatory to prevent ligand degradation during the 60-minute incubation.

- Membrane Preparation:
 - Homogenize brain tissue (e.g., rat cortex for DOR/MOR mix) in ice-cold 50 mM Tris-HCl (pH 7.4).
 - Centrifuge at 40,000
for 20 min at 4°C. Wash pellet twice to remove endogenous opioids.
- Assay Buffer Setup:
 - Prepare Tris-HCl buffer supplemented with Enkephalinase Inhibitors:
 - Bestatin (10
M) – Inhibits Aminopeptidase N.[1]
 - Thiorphan (0.1
M) – Inhibits Neutral Endopeptidase (NEP).[1]
 - Bacitracin (50
g/mL) – General protease protection.[1]
- Incubation:
 - Total Volume: 250
L.[1]
 - Radioligand: 0.5 nM [³H]-DAMGO (for MOR) or 0.5 nM [³H]-DADLE (for DOR + MOR blocker).[1]
 - Competitor: Serial dilutions of [Leu5]- or [Met5]-enkephalin (

M to

M).[1]

- Incubate for 60 minutes at 25°C. (Avoid 37°C to reduce degradation rate).[1]
- Termination:
 - Rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% Polyethyleneimine (PEI) to reduce non-specific binding.[1]
 - Wash 3x with ice-cold buffer.[1]
- Data Analysis:
 - Calculate

using non-linear regression (Sigmoidal dose-response).
 - Convert to

using the Cheng-Prusoff equation:

.[1]

Protocol B: Functional Bioassay (GPI/MVD)

Objective: Assess functional potency (

) and receptor selectivity.[1]

- Tissue Isolation:
 - GPI (Guinea Pig Ileum): Isolate ileum segments; stimulate electrically (0.1 Hz, 0.5 ms).[1]
Response is primarily MOR mediated.[1]
 - MVD (Mouse Vas Deferens): Isolate vas deferens; stimulate electrically.[1] Response is primarily DOR mediated.[1]
- Dosing:

- Apply cumulative concentrations of [Leu5]- or [Met5]-enkephalin.[1]
- Measure inhibition of electrically induced twitch contraction.[2]
- Validation:
 - Confirm MOR mediation in GPI using Naloxone (nM).[1]
 - Confirm DOR mediation in MVD using Naltrindole (DOR antagonist).[1]

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